

Application Notes and Protocols for SiS₂ in All-Solid-State Batteries

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Compound of Interest

Compound Name: *Silicon disulfide*

Cat. No.: *B085357*

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These application notes provide a comprehensive overview of the use of **silicon disulfide** (SiS₂) in the development of all-solid-state batteries (ASSBs), focusing on its role as both a solid electrolyte additive and a high-capacity anode material. Detailed protocols for synthesis, cell fabrication, and electrochemical characterization are provided to guide researchers in this promising field.

Introduction to SiS₂ in All-Solid-State Batteries

Silicon disulfide (SiS₂) is a versatile material in the context of all-solid-state batteries, offering potential solutions to some of the key challenges in this next-generation energy storage technology. Its primary applications are twofold:

- As a precursor or additive in sulfide-based solid electrolytes: The incorporation of SiS₂ into lithium argyrodite solid electrolytes, such as Li₆PS₅Cl, has been shown to enhance ionic conductivity and, notably, improve moisture stability. This is a critical advancement as sulfide electrolytes are notoriously sensitive to ambient humidity, which complicates manufacturing and handling.
- As a high-capacity anode material: SiS₂ itself can function as an anode, exhibiting a high theoretical capacity for lithium storage. When fabricated into a nanocomposite, it has demonstrated excellent cycling stability and high initial coulombic efficiency.

These dual roles make SiS₂ a material of significant interest for the development of safer, more energy-dense all-solid-state batteries.

Data Presentation: Performance Metrics

The following tables summarize the quantitative data on the performance of SiS₂ in different applications within all-solid-state batteries.

Table 1: Electrochemical Performance of SiS₂ Nanocomposite as an Anode Material

Parameter	Value	Reference
Lithiation Capacity	1610 mAh g ⁻¹	[1]
Delithiation Capacity	1363 mAh g ⁻¹	[1]
Initial Coulombic Efficiency	84.7%	[1]
Cycling Stability	High stability after 800 cycles	[1]

Table 2: Ionic Conductivity of Doped Li-argyrodite Solid Electrolytes (Analogous Data)

No direct comparative data for SiS₂ doping was found. The following data for Al and Cl co-doping in Li₆PS₅Cl is presented to illustrate the potential magnitude of improvement.

Electrolyte Composition	Ionic Conductivity (S cm ⁻¹)	Activation Energy (eV)	Reference
Pristine Li ₆ PS ₅ Cl	1.55 x 10 ⁻³	0.22	[2]
Li _{5.5} PS _{4.5} Cl _{1.5} (Cl-doped)	5.05 x 10 ⁻³	0.17	[2]
Li _{5.55} Al _{0.15} PS ₅ Cl (Al-doped)	5.67 x 10 ⁻³	0.10	[2]
Li _{5.4} Al _{0.1} PS _{4.7} Cl _{1.3} (Al/Cl co-doped)	7.29 x 10 ⁻³	0.09	[2]

Experimental Protocols

Protocol 1: Synthesis of Li-argyrodite ($\text{Li}_6\text{PS}_5\text{Cl}$) Solid Electrolyte (Baseline)

This protocol describes a common solid-state synthesis method for the baseline $\text{Li}_6\text{PS}_5\text{Cl}$ electrolyte.

Materials:

- Lithium sulfide (Li_2S)
- Phosphorus pentasulfide (P_2S_5)
- Lithium chloride (LiCl)

Equipment:

- Planetary ball mill with zirconia vials and balls
- Tube furnace with quartz tubes
- Glovebox with an argon atmosphere (<0.1 ppm H_2O , <0.1 ppm O_2)

Procedure:

- Inside the glovebox, weigh stoichiometric amounts of Li_2S , P_2S_5 , and LiCl .
- Transfer the powder mixture to a zirconia vial with zirconia balls.
- Ball mill the mixture at a moderate speed (e.g., 400 rpm) for a specified duration (e.g., 10-20 hours) to ensure homogeneous mixing and partial reaction.
- Transfer the ball-milled powder into a quartz tube and seal it under vacuum.
- Place the sealed quartz tube in a tube furnace and anneal at a specific temperature (e.g., 550 °C) for several hours (e.g., 4-8 hours).
- Allow the furnace to cool down to room temperature naturally.

- Transfer the annealed product back into the glovebox for storage and further processing.

Protocol 2: Synthesis of SiS₂-containing Li-Si-P-S-Cl Solid Electrolyte (Solution-Based)

This protocol is based on a solution-based synthesis method where SiS₂ is used as a precursor.

Materials:

- Lithium sulfide (Li₂S)
- Phosphorus pentasulfide (P₂S₅)
- **Silicon disulfide** (SiS₂)
- Lithium chloride (LiCl)
- Elemental sulfur (S)
- Acetonitrile (ACN), Tetrahydrofuran (THF), Ethanol (EtOH) (anhydrous)

Equipment:

- Glovebox with an argon atmosphere
- Magnetic stirrer
- Vacuum oven

Procedure:

- Inside the glovebox, prepare a solvent mixture of ACN, THF, and EtOH.
- In a separate vial, mix the raw materials: Li₂S, P₂S₅, SiS₂, LiCl, and elemental sulfur in the desired molar ratios. A previously reported composition for a Li_{10.02}Si_{1.47}P_{1.56}S_{11.7}Cl_{0.3} electrolyte used a molar ratio of 4.86:0.78:1.47:0.3:x for Li₂S:P₂S₅:SiS₂:LiCl:S (where x can be varied).

- Add the solvent mixture to the raw materials and stir until a homogeneous solution or suspension is formed.
- Gently heat the mixture under vacuum to evaporate the solvent, yielding a precursor powder.
- Transfer the precursor powder to a quartz tube, seal it under vacuum, and anneal it in a tube furnace at an appropriate temperature to crystallize the desired phase.

Protocol 3: Fabrication of an All-Solid-State Battery

Materials:

- Synthesized SiS_2 -containing solid electrolyte
- Cathode active material (e.g., $\text{LiNi}_{0.8}\text{Mn}_{0.1}\text{Co}_{0.1}\text{O}_2$ - NMC811)
- Carbon conductive additive (e.g., Super P)
- Anode material (e.g., Li-In foil or SiS_2 nanocomposite)
- Binder (if necessary, though often omitted in sulfide ASSBs)

Equipment:

- Hydraulic press with a pellet die
- Battery cycler
- Electrochemical impedance spectroscopy (EIS) analyzer
- Glovebox

Procedure:

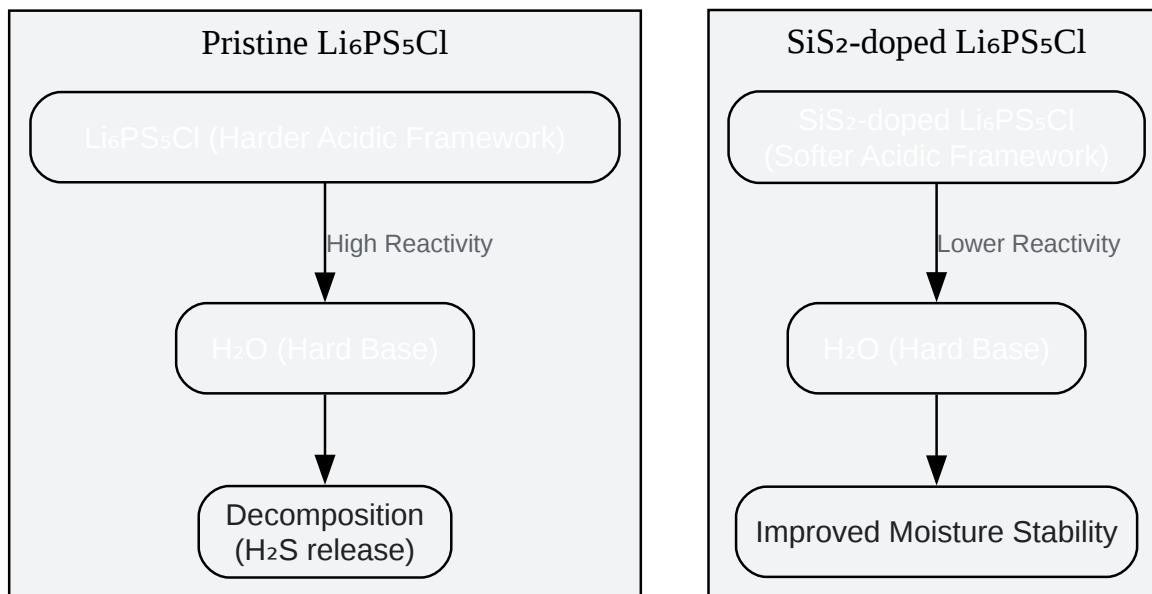
- Cathode Composite Preparation: Inside the glovebox, mix the cathode active material, the SiS_2 -containing solid electrolyte, and the carbon conductive additive in a specific weight ratio (e.g., 70:30:5).

- Cell Assembly (pellet-based): a. Press a layer of the solid electrolyte powder (e.g., ~100 mg) in a pellet die at high pressure (e.g., 300-400 MPa) to form a dense separator pellet. b. Place the cathode composite powder on one side of the electrolyte pellet and press again to form a cathode/electrolyte bilayer. c. Place the anode material (e.g., Li-In foil) on the other side of the electrolyte pellet. d. Assemble the layered components into a coin cell or a specialized pressure cell.
- Electrochemical Characterization: a. Allow the cell to rest for a few hours to ensure good interfacial contact. b. Perform EIS to determine the ionic conductivity of the solid electrolyte and the interfacial resistance. c. Conduct galvanostatic cycling at a specific C-rate (e.g., C/10) within a defined voltage window (e.g., 2.5-4.2 V vs. Li/Li⁺) to evaluate the charge-discharge capacity, coulombic efficiency, and cycling stability.

Visualizations

Mechanism of Improved Moisture Stability with SiS₂ Doping

The improved moisture stability of sulfide solid electrolytes when doped with SiS₂ can be understood through the Hard and Soft Acids and Bases (HSAB) theory. In pristine Li₆PS₅Cl, the hard acid P⁵⁺ is prone to react with the hard base O²⁻ from water molecules, leading to the decomposition of the electrolyte and the formation of H₂S gas. By substituting some of the phosphorus with silicon, which is a softer acid than phosphorus, the overall "softness" of the cationic framework increases. This makes the electrolyte less reactive towards hard bases like water, thus enhancing its moisture stability.

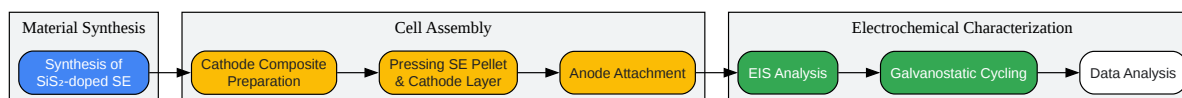


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HSAB theory and moisture stability.

Experimental Workflow for ASSB Fabrication and Testing

The following diagram illustrates the typical workflow for fabricating and evaluating an all-solid-state battery using a SiS_2 -modified solid electrolyte.



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ASSB fabrication and testing workflow.

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References

- 1. researchgate.net [researchgate.net]
- 2. Cl- and Al-Doped Argyrodite Solid Electrolyte Li₆PS₅Cl for All-Solid-State Lithium Batteries with Improved Ionic Conductivity [mdpi.com]
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